

Orthoperiodic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Orthoperiodic acid

CAS No.: 10450-60-9

Cat. No.: B105680

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CAS Number: 10450-60-9^[1]

This technical guide provides an in-depth overview of **orthoperiodic acid** (H_5IO_6), a powerful oxidizing agent with significant applications in organic chemistry, biochemistry, and histopathology. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, safety, and key experimental protocols.

Core Properties and Data

Orthoperiodic acid is the highest oxoacid of iodine, with iodine in the +7 oxidation state.^{[2][3]} It typically appears as white, odorless, and hygroscopic crystals.^[2] It is one of two forms of periodic acid, the other being metaperiodic acid (HIO_4), which can be obtained by heating **orthoperiodic acid**.^[2]

Quantitative Physicochemical Data

The key physical and chemical properties of **orthoperiodic acid** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	10450-60-9	[1]
Molecular Formula	H ₅ IO ₆	[1]
Molecular Weight	227.94 g/mol	[1][2]
Appearance	White, odorless, hygroscopic crystals	[2]
Melting Point	122 °C	[2]
Solubility	Soluble in water and ethanol	[2]
Iodine Oxidation State	+7	[3]

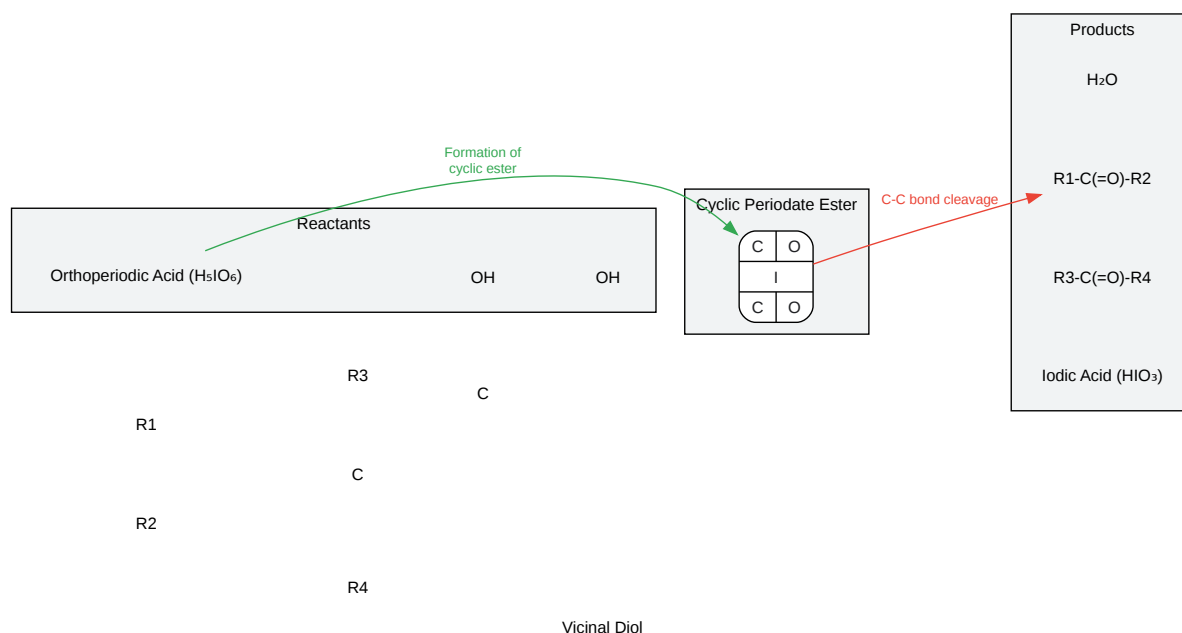
Safety Data Sheet Summary

Orthoperiodic acid is a strong oxidizer and is corrosive.[2][4] It can cause severe skin burns and eye damage.[4] Contact with combustible material may cause fire.[4] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area or under a chemical fume hood.[5]

Hazard Category	Description	Precautionary Measures
Oxidizing Solid	May intensify fire; strong oxidizer.	Keep away from heat and combustible materials.[4][6]
Skin Corrosion	Causes severe skin burns.	Wear protective gloves and clothing.[4][6]
Eye Damage	Causes serious eye damage.	Wear eye and face protection. [4][6]
Acute Toxicity	Harmful if swallowed. Corrosive to tissues.	Do not ingest. Seek immediate medical attention if swallowed. [4]
Environmental	Very toxic to aquatic life.	Avoid release to the environment.

Mechanism of Action: Oxidative Cleavage of Vicinal Diols

A primary application of **orthoperiodic acid** is the selective oxidative cleavage of vicinal diols (1,2-diols) to form two carbonyl compounds (aldehydes or ketones).^{[2][7][8]} This reaction, often referred to as the Malaprade reaction, proceeds through the formation of a cyclic periodate ester intermediate.^[7] The breakdown of this intermediate results in the cleavage of the carbon-carbon bond of the diol.^[7]



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Caption: Oxidative cleavage of a vicinal diol by **orthoperiodic acid**.

Experimental Protocols

The selective cleavage of vicinal diols makes **orthoperiodic acid** a valuable reagent in various experimental procedures, most notably in the structural analysis of carbohydrates and in histochemical staining.

Periodic Acid-Schiff (PAS) Staining for Carbohydrates

PAS staining is a widely used method in histology and pathology to detect polysaccharides such as glycogen, and mucosubstances in tissue sections.^[2] The protocol involves the oxidation of vicinal diols in carbohydrates by periodic acid to form aldehydes, which then react with Schiff's reagent to produce a magenta color.

Materials:

- 0.5% Periodic Acid Solution: Dissolve 0.5 g of **orthoperiodic acid** in 100 ml of distilled water.
- Schiff's Reagent
- Mayer's Hematoxylin (for counterstaining)
- Formalin-fixed, paraffin-embedded tissue sections
- Distilled water
- Running tap water

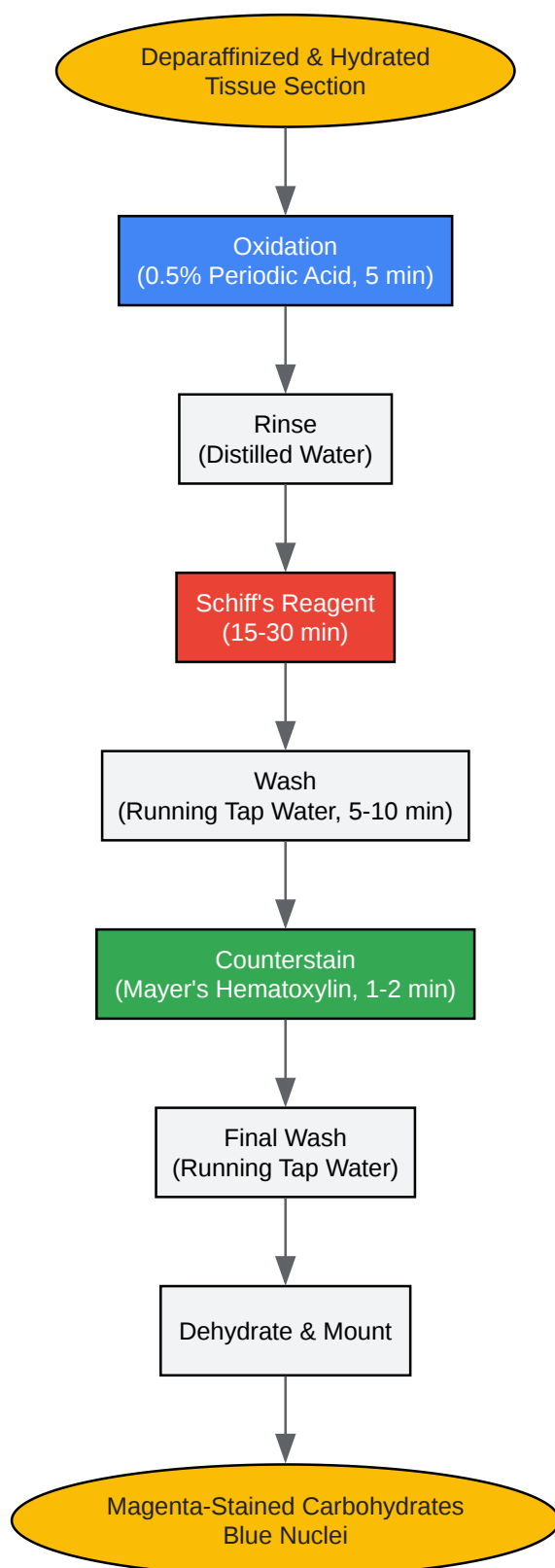
Procedure:

- Deparaffinization and Hydration: Deparaffinize tissue sections and hydrate them through graded alcohols to distilled water.

- Oxidation: Immerse the slides in 0.5% periodic acid solution for 5 minutes. This step oxidizes the vicinal diol groups in carbohydrates to aldehydes.
- Rinsing: Rinse the slides thoroughly in several changes of distilled water.
- Schiff's Reagent Treatment: Place the slides in Schiff's reagent for 15-30 minutes. This will result in a light pink coloration as the reagent reacts with the newly formed aldehyde groups.
- Washing: Wash the slides in running tap water for 5-10 minutes. The color will develop into a deep pink or magenta.
- Counterstaining: Counterstain with Mayer's hematoxylin for 1-2 minutes to stain the cell nuclei.
- Final Washing: Wash in running tap water until the hematoxylin turns blue.
- Dehydration and Mounting: Dehydrate the sections through graded alcohols, clear in xylene, and mount with a resinous medium.

Expected Results:

- Glycogen, mucin, basement membranes, and certain fungi will stain a magenta or purple color.
- Nuclei will be stained blue by the hematoxylin counterstain.



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Caption: Workflow for Periodic Acid-Schiff (PAS) staining.

Conclusion

Orthoperiodic acid is a versatile and potent oxidizing agent with well-defined properties and applications. Its ability to selectively cleave vicinal diols makes it an indispensable tool in both synthetic and analytical chemistry. Adherence to strict safety protocols is mandatory when handling this compound due to its corrosive and oxidizing nature. The experimental protocols provided herein serve as a foundation for its practical application in a research setting.

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